

Methyl 2-methylhexanoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl 2-methylhexanoate

Cat. No.: B1618892

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An In-depth Examination of a Volatile Organic Compound with Potential Applications in Flavor Science and Beyond

Introduction

Methyl 2-methylhexanoate is a volatile organic compound (VOC) belonging to the class of branched-chain fatty acid esters. As a naturally occurring molecule found in various fruits and other biological sources, it contributes to their characteristic aromas. This technical guide provides a comprehensive overview of **methyl 2-methylhexanoate**, focusing on its physicochemical properties, synthesis, analytical methodologies, and known biological context. This document is intended for researchers, scientists, and drug development professionals interested in the chemistry and potential applications of this and related compounds.

Physicochemical Properties

Methyl 2-methylhexanoate is the methyl ester of 2-methylhexanoic acid. Its properties are influenced by its branched alkyl chain and ester functional group. While specific experimental data for **methyl 2-methylhexanoate** is limited in publicly available literature, its properties can be estimated based on its precursor, 2-methylhexanoic acid, and structurally similar esters.

Table 1: Physicochemical Properties of **Methyl 2-methylhexanoate** and Related Compounds

Property	Methyl 2-methylhexanoate (C ₈ H ₁₆ O ₂)	2-Methylhexanoic Acid (C ₇ H ₁₄ O ₂)	Methyl 2-ethylhexanoate (C ₉ H ₁₈ O ₂) (for comparison)
Molecular Weight (g/mol)	144.21	130.18	158.24
Boiling Point (°C)	~160-170 (estimated)	209-210[1]	176-177 (estimated) [2]
Melting Point (°C)	Data not available	Data not available	Data not available
Vapor Pressure (mmHg @ 25°C)	Data not available	0.0576[1]	1.09 (estimated)[2]
Density (g/mL @ 25°C)	~0.87 (estimated)	0.918[1]	0.8719 (at 20°C)[3]
Refractive Index (n ₂₀ /D)	~1.41 (estimated)	1.422[1]	1.414[3]
CAS Number	2177-81-3	4536-23-6	816-19-3

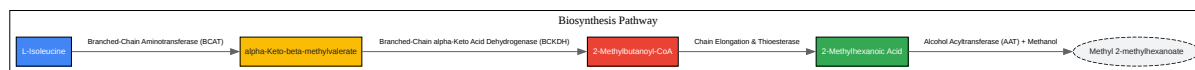
Organoleptic Properties

Branched-chain esters like **methyl 2-methylhexanoate** are known for their fruity and complex aromas. The parent acid, 2-methylhexanoic acid, is described as having a cheesy and fruity character.[4] Methyl 2-hexenoate, a related unsaturated ester, is noted for its green, fatty, fruity, pineapple, and earthy nuances, making it a valuable ingredient in the flavor and fragrance industry.[5][6] It is anticipated that **methyl 2-methylhexanoate** possesses a similar fruity and slightly fatty or cheesy aroma profile.

Natural Occurrence and Biosynthesis

Methyl 2-methylhexanoate is a naturally occurring volatile compound found in a variety of fruits. It is a member of the diverse family of branched-chain esters that contribute significantly to the complex aroma profiles of many plant species.

The biosynthesis of **methyl 2-methylhexanoate** originates from the catabolism of branched-chain amino acids (BCAAs), specifically L-isoleucine. The pathway involves a series of enzymatic reactions that convert the amino acid into its corresponding α -keto acid, which is then decarboxylated and esterified to form the final ester product.



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Biosynthesis of **Methyl 2-methylhexanoate**.

Experimental Protocols

Synthesis of Methyl 2-methylhexanoate via Fischer Esterification

The most common method for synthesizing **methyl 2-methylhexanoate** is the Fischer esterification of its corresponding carboxylic acid, 2-methylhexanoic acid, using methanol in the presence of an acid catalyst.

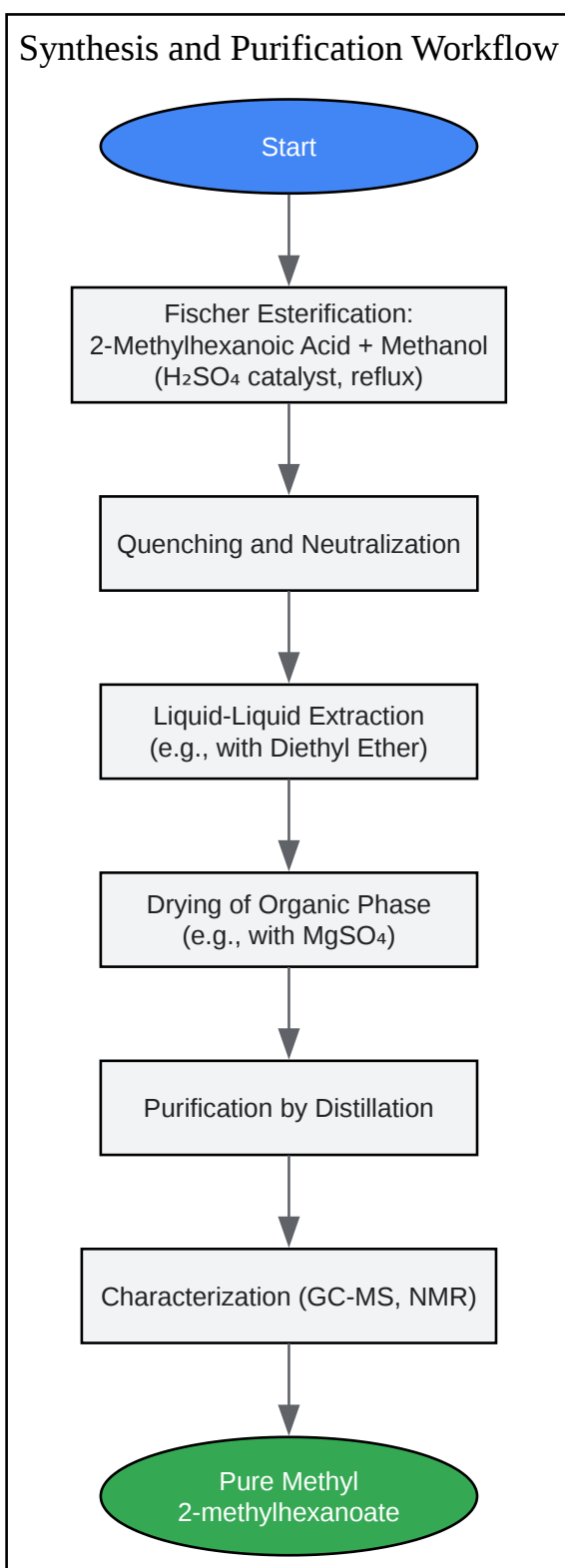
Materials:

- 2-Methylhexanoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H_2SO_4) or other acid catalyst
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-methylhexanoic acid in an excess of anhydrous methanol (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** While stirring, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the carboxylic acid mass).
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After cooling to room temperature, remove the excess methanol under reduced pressure.
- **Extraction:** Dilute the residue with an organic solvent and transfer to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Purification:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent by rotary evaporation. The crude **methyl 2-methylhexanoate** can be further purified by distillation under reduced pressure.



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Workflow for the synthesis of **Methyl 2-methylhexanoate**.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary analytical technique for the identification and quantification of volatile compounds like **methyl 2-methylhexanoate**.

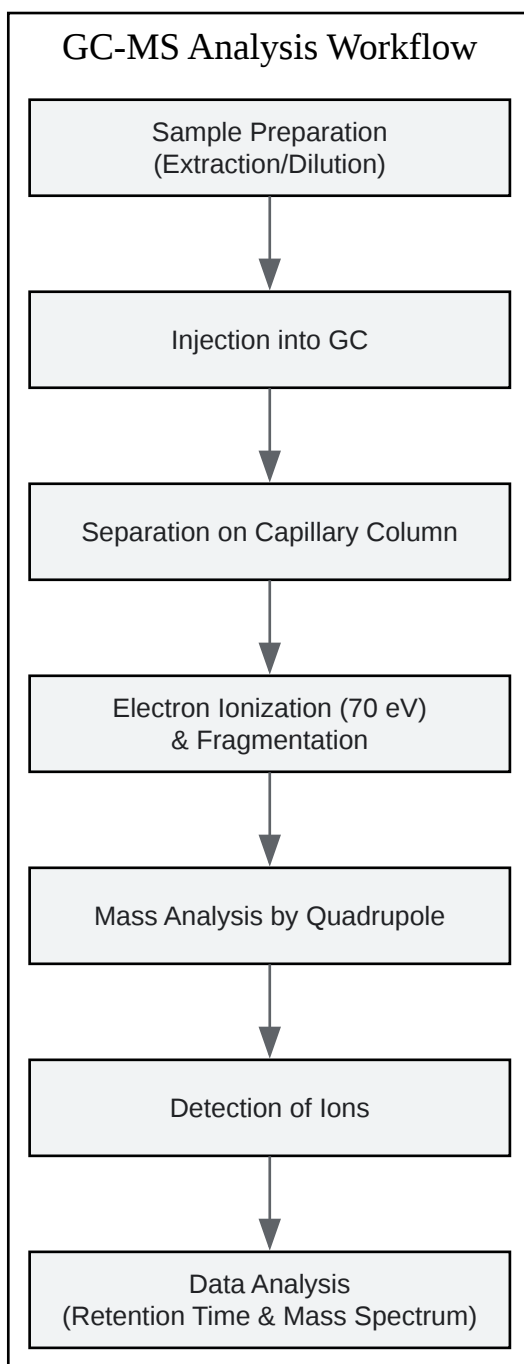
Sample Preparation: For complex matrices such as biological tissues or food samples, a solvent extraction or headspace solid-phase microextraction (HS-SPME) is typically employed to isolate the volatile fraction. For direct analysis of the pure compound or a reaction mixture, simple dilution in a suitable solvent (e.g., hexane or dichloromethane) is sufficient.

GC-MS Parameters (Typical):

- **Gas Chromatograph:** Equipped with a capillary column suitable for fatty acid methyl ester (FAME) analysis, such as a DB-5ms (5%-phenyl-methylpolysiloxane) or a more polar column like a DB-WAX (polyethylene glycol).
- **Injector:** Split/splitless injector, with an injection volume of 1 μL .
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
- **Oven Temperature Program:** An initial temperature of 40-60°C, held for a few minutes, followed by a ramp of 5-10°C/min to a final temperature of 250-280°C.
- **Mass Spectrometer:** Electron ionization (EI) at 70 eV, with a scan range of m/z 40-300.

Data Interpretation:

- **Retention Time:** The retention time of **methyl 2-methylhexanoate** will depend on the specific column and temperature program used. On a standard non-polar column, it is expected to elute after methyl hexanoate due to its slightly higher boiling point.
- **Mass Spectrum:** The mass spectrum of **methyl 2-methylhexanoate** is expected to show characteristic fragmentation patterns for a methyl ester. Key fragments would likely include the molecular ion (M^+) at m/z 144, a peak corresponding to the loss of a methoxy group ($M-31$) at m/z 113, and a prominent peak from the McLafferty rearrangement at m/z 88. Other fragments from the cleavage of the alkyl chain would also be present.



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A typical workflow for GC-MS analysis.

Biological Activity and Potential Relevance to Drug Development

While direct studies on the biological activity of **methyl 2-methylhexanoate** are scarce, the broader class of branched-chain fatty acids (BCFAs) and their esters have been shown to possess various biological effects.

General Activities of Branched-Chain Fatty Acid Esters:

- **Anti-inflammatory Properties:** Some BCFAs and their derivatives have demonstrated anti-inflammatory effects, potentially through the modulation of inflammatory signaling pathways. [\[7\]](#)
- **Antimicrobial Activity:** BCFAs are known components of bacterial cell membranes and can exhibit antimicrobial properties, likely by disrupting the cell membranes of other microbes. [\[7\]](#)
- **Metabolic Regulation:** Certain branched fatty acid esters of hydroxy fatty acids (FAHFAs) have been identified as endogenous lipids with anti-diabetic and anti-inflammatory effects. [\[8\]](#) They can influence glucose and insulin homeostasis. [\[8\]](#)

Relevance to Drug Development: The biological activities of related branched-chain lipids suggest that **methyl 2-methylhexanoate** could be a starting point for the design and synthesis of novel therapeutic agents. Its structure could be modified to enhance specific biological activities, such as antimicrobial or anti-inflammatory effects. However, extensive research is required to elucidate any specific biological targets and mechanisms of action for **methyl 2-methylhexanoate**.

Conclusion

Methyl 2-methylhexanoate is a volatile organic compound with interesting chemical and organoleptic properties. While its primary current application lies in the flavor and fragrance industry, the known biological activities of the broader class of branched-chain fatty acid esters suggest potential for further investigation into its biological roles. This technical guide provides a foundational understanding of its chemistry, synthesis, and analysis, which will be valuable for researchers exploring its potential in various scientific disciplines, including drug discovery and development. Further research is needed to fully characterize its physicochemical properties and to uncover its specific biological functions.

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